

Technical Guide on the Safe Handling of 2-(2-Bromoethoxy)propane

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Compound of Interest

Compound Name: 2-(2-Bromoethoxy)propane

Cat. No.: B1275696

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-(2-Bromoethoxy)propane** (CAS No. 54149-16-5). Due to the limited availability of specific quantitative safety data for this compound, the recommendations provided are based on its known GHS hazard classifications and general best practices for handling structurally related alkyl bromides and bromoethers.

Chemical and Physical Properties

2-(2-Bromoethoxy)propane is a liquid organic compound. A summary of its known and computed physical and chemical properties is presented in Table 1. Researchers should handle this compound with the understanding that not all toxicological and safety parameters have been extensively documented.

Table 1: Physical and Chemical Properties of **2-(2-Bromoethoxy)propane**

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ BrO	PubChem[1]
Molecular Weight	167.05 g/mol	American Elements[2]
Appearance	Liquid	-
Boiling Point	148.7 °C at 760 mmHg	-
Density	1.275 g/cm ³	-
Flash Point	Data not available	-
Autoignition Temperature	Data not available	-
Lower Explosive Limit (LEL)	Data not available	-
Upper Explosive Limit (UEL)	Data not available	-
Solubility	Data not available	-

Hazard Identification and GHS Classification

2-(2-Bromoethoxy)propane is classified as a hazardous substance. The GHS classifications indicate significant health risks upon exposure.[1]

- Pictograms:
 - GHS05: Corrosion
 - GHS07: Exclamation Mark
- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1]
 - H318: Causes serious eye damage.[1]

- H335: May cause respiratory irritation.[1]
- Hazard Classes:
 - Acute Toxicity, Oral (Category 4)[1]
 - Skin Irritation (Category 2)[1]
 - Serious Eye Damage (Category 1)[1]
 - Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory tract irritation[1]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **2-(2-Bromoethoxy)propane** to minimize exposure and mitigate risks.

Engineering Controls

- All work with **2-(2-Bromoethoxy)propane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes and vapors, which can cause serious eye damage.
- Skin Protection: Chemically resistant gloves, such as nitrile rubber, must be worn. It is advisable to inspect gloves for any signs of degradation before use. A flame-retardant lab coat should also be worn.
- Respiratory Protection: For operations that may generate high concentrations of vapor, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.

Handling Procedures

- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of vapors.
- Use non-sparking tools and equipment, especially when transferring the substance.
- Ground all equipment when transferring large quantities to prevent static discharge.
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.
- Keep containers tightly sealed.
- Store separately from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals.
- Containers should be clearly labeled with the chemical name and all relevant hazard warnings.

Emergency Procedures

Immediate and appropriate action is critical in the event of a spill or personnel exposure.

Spill Response

- Minor Spills (in a fume hood):
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).

- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spills (outside a fume hood or large volume):
 - Evacuate the area immediately.
 - Alert others and activate the emergency response system.
 - Restrict access to the spill area.
 - If it is safe to do so, increase ventilation to the area.
 - Await the arrival of trained emergency response personnel.

First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes.[\[4\]](#)[\[5\]](#) If skin irritation persists, seek medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of lukewarm water for at least 15-20 minutes, holding the eyelids open.[\[6\]](#)[\[7\]](#)[\[8\]](#) Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[4\]](#)

Waste Disposal

All waste containing **2-(2-Bromoethoxy)propane**, including contaminated absorbents and PPE, must be treated as hazardous waste. Collect waste in a designated, properly labeled, and

sealed container. Dispose of the chemical waste in accordance with all local, state, and federal regulations.

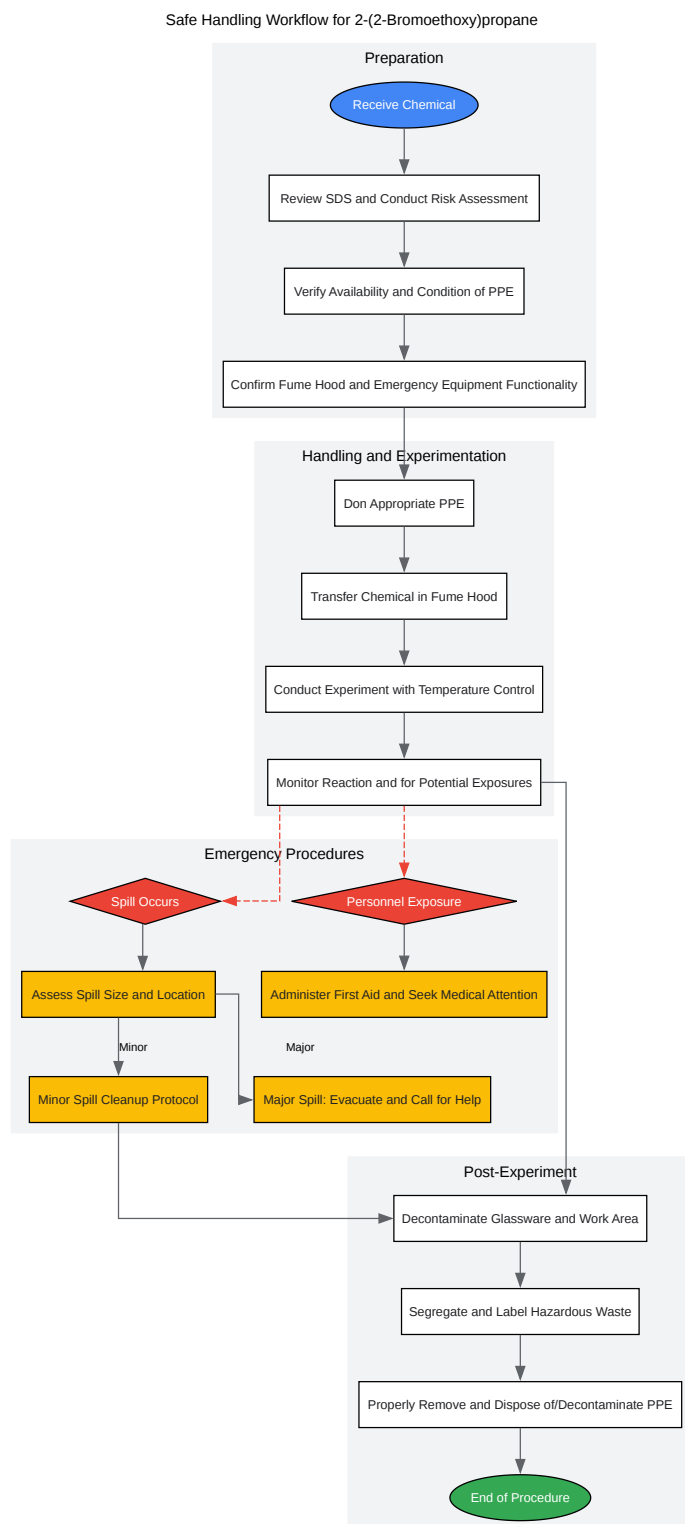
Experimental Protocols (General)

While specific experimental protocols for **2-(2-Bromoethoxy)propane** are not widely published, the following general procedures for handling alkyl bromides in a research setting should be adapted.

- **Reaction Setup:** All reactions should be conducted in a chemical fume hood. Glassware should be oven-dried and cooled under an inert atmosphere (e.g., nitrogen or argon) if the reaction is sensitive to moisture.
- **Reagent Addition:** **2-(2-Bromoethoxy)propane** should be added to the reaction mixture slowly and in a controlled manner, for example, via a dropping funnel or a syringe pump.
- **Temperature Control:** Be aware of the potential for exothermic reactions. Have a cooling bath (e.g., ice-water) readily available to manage the reaction temperature.
- **Work-up and Purification:** Quench the reaction carefully. Extractions should be performed in a fume hood. Solvent removal should be done using a rotary evaporator with appropriate trapping of volatile organic compounds.

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **2-(2-Bromoethoxy)propane** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **2-(2-Bromoethoxy)propane**.

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